

Application Notes: Preparation and Storage of Chlorodimedone Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorodimedone

Cat. No.: B1208035

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Introduction

Chlorodimedone, also known as 2-chloro-5,5-dimethyl-1,3-cyclohexanedione or monochlorodimedone (MCD), is a chemical reagent primarily utilized in biochemical assays. Its principal application is as a chromogenic substrate for measuring the activity of haloperoxidase enzymes, such as myeloperoxidase (MPO) and chloroperoxidase.^{[1][2]} In these assays, the enzyme catalyzes the oxidation of a halide (e.g., chloride) by hydrogen peroxide to form a hypohalous acid, which subsequently reacts with **Chlorodimedone**. This reaction leads to a measurable change in absorbance, allowing for the quantification of enzyme activity.^[1] Accurate preparation and proper storage of **Chlorodimedone** stock solutions are critical for obtaining reliable and reproducible experimental results.

Physicochemical Properties and Safety Data

A summary of key quantitative data for **Chlorodimedone** is presented below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₁ ClO ₂	[3]
Molecular Weight	174.62 g/mol	[3]
CAS Number	7298-89-7	[3]
Appearance	White to off-white solid powder	-
Melting Point	161-164 °C	-
Solubility	Insoluble in water; Soluble in DMSO	-
Purity	Typically ≥98%	[3]

Safety Precautions: **Chlorodimedone** is an irritant. It is known to cause skin and serious eye irritation and may cause respiratory irritation. Always handle this compound in a well-ventilated area, preferably a fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Storage and Stability

Proper storage is essential to maintain the integrity of **Chlorodimedone** in both its solid form and in solution. The compound is known to be moisture-sensitive.

Form	Storage Condition	Duration
Solid Powder	Dry, dark at 0 - 4 °C	Short-term (days to weeks)
Dry, dark at -20 °C	Long-term (months to years)	
Stock Solution (in DMSO)	Dark at 0 - 4 °C	Short-term (days to weeks)
Dark at -20 °C	Long-term (months)	

Note: For long-term storage of stock solutions, it is recommended to aliquot into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound and introduction of moisture.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Chlorodimedone Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution.

Materials:

- **Chlorodimedone** (solid powder, MW: 174.62 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- 1.5 mL or 2.0 mL microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Procedure:

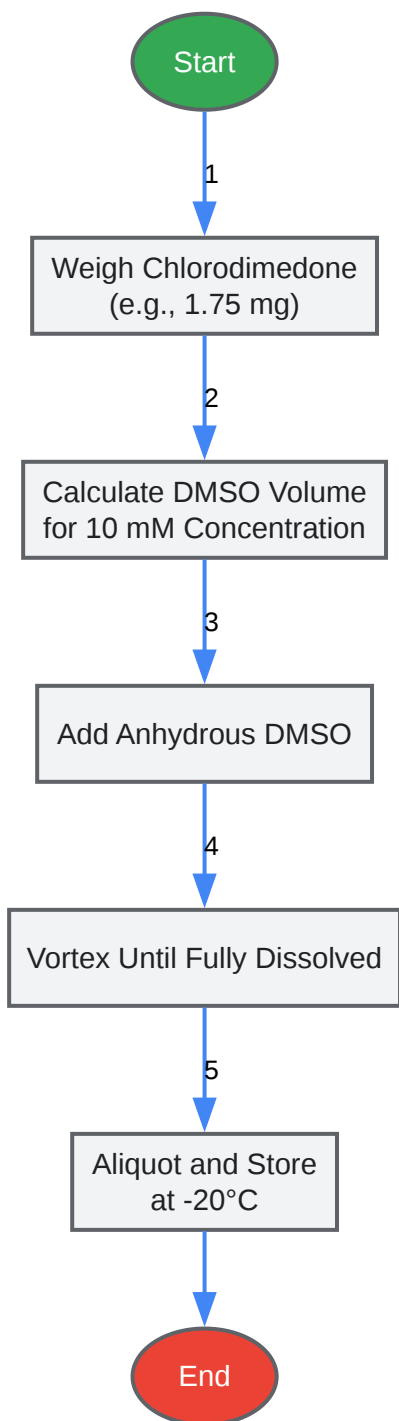
- **Tare Balance:** Place a clean microcentrifuge tube on the analytical balance and tare the weight.
- **Weigh Compound:** Carefully weigh approximately 1.75 mg of **Chlorodimedone** powder directly into the tared tube. Record the exact weight.
- **Calculate Solvent Volume:** Calculate the precise volume of DMSO required to achieve a 10 mM concentration using the following formula:

$$\text{Volume } (\mu\text{L}) = (\text{Weight (mg)} / 174.62 \text{ (g/mol)}) * 100,000$$

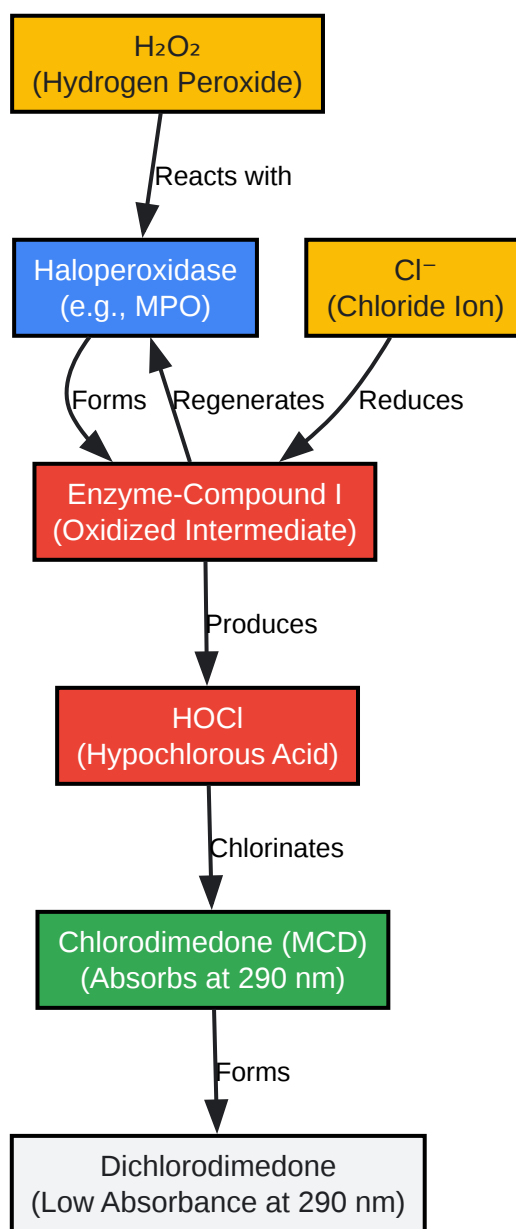
Example: For 1.75 mg of **Chlorodimedone**, the required DMSO volume is $(1.75 / 174.62) * 100,000 \approx 1002 \mu\text{L}$.

- **Add Solvent:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube containing the **Chlorodimedone** powder.
- **Dissolve Compound:** Cap the tube securely and vortex thoroughly for 1-2 minutes, or until the solid is completely dissolved. Visually inspect the solution against a light source to ensure no solid particles remain.
- **Storage:** Label the tube clearly with the compound name, concentration (10 mM), solvent (DMSO), and preparation date. Store at -20°C for long-term use.

Workflow: Stock Solution Preparation



Chlorodimedone Assay Mechanism

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References

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- To cite this document: BenchChem. [Application Notes: Preparation and Storage of Chlorodimedone Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1208035#preparation-and-storage-of-chlorodimedone-stock-solutions]

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